Application Note: Diazepan-1-yl Ethanones in Fragment-Based Drug Design

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Compound of Interest

Compound Name:	*1-(1,4-diazepan-1-yl)-2-(3-fluorophenyl)ethanone*
CAS No.:	*1016713-62-4*
Cat. No.:	*B3373883*

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Executive Summary & Scientific Rationale

In modern Fragment-Based Drug Design (FBDD), the "Escape from Flatland" initiative drives the shift from planar, aromatic-heavy libraries to those enriched with sp^3 character.[1] Diazepan-1-yl ethanones (based on the 1,4-diazepane or homopiperazine scaffold) represent a premier class of "privileged fragments" that offer distinct advantages over their 6-membered counterparts (piperazines).[1]

Why Diazepan-1-yl Ethanones?

- Conformational Flexibility & Shape: Unlike the rigid chair conformation of piperazine, the 7-membered diazepane ring adopts a twisted boat/chair conformation.[1] This flexibility allows it to sample unique binding pockets and adapt to induced-fit scenarios, particularly in GPCRs and kinases.[1]

- Vector Orthogonality: The N-acetyl group (ethanone) acts as a polar "anchor" (hydrogen bond acceptor), while the secondary amine at the N-4 position provides a high-reactivity vector for fragment growing or linking.[1]

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- Solubility & Physicochemical Profile: These fragments typically exhibit high aqueous solubility (logP < 1), making them ideal for high-concentration biophysical screening (NMR, SPR) without aggregation artifacts.[1]

Fragment Profile & Chemical Space

Core Structure: 1-(1,4-diazepan-1-yl)ethanone Formula: $C_7H_{14}N_2O$ MW: 142.20 Da[1]

Property	Value	Relevance to FBDD
cLogP	~ -0.3 to 0.5	High. Ideal for "Rule of 3" compliance; allows significant lipophilic growth.[1]
Topological Polar Surface Area (TPSA)	~ 32 $Å^2$	High. Good membrane permeability potential; efficient ligand efficiency (LE).[1]
H-Bond Donors (HBD)	0 (if N-capped) / 1 (free amine)	Medium. The free amine is a key interaction point or growth vector.[1]
H-Bond Acceptors (HBA)	2 (Amide O, Amine N)	High. The acetyl oxygen often mimics peptide backbone interactions.[1]
sp^3 Fraction	0.71	Critical. High sp^3 count correlates with improved clinical success rates.

Experimental Protocols

Protocol A: Synthesis & Library Access

Objective: To synthesize a focused library of diazepan-1-yl ethanone fragments with diverse N-4 substitutions.

Mechanism: The 1,4-diazepane ring is desymmetrized via mono-acetylation, followed by functionalization of the remaining secondary amine.[1]

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Step-by-Step Methodology:

- Desymmetrization (Mono-protection):
  - Reagents: Homopiperazine (1.0 eq), Acetic Anhydride (0.9 eq), DCM, 0°C.
  - Procedure: Add acetic anhydride dropwise to a cooled solution of homopiperazine in DCM. The slight deficiency of anhydride favors mono-acylation.[1]
  - Purification: The statistical mixture (di-acyl, mono-acyl, unreacted) is separated via silica gel chromatography (eluent: DCM/MeOH/NH_3).[1]
  - Yield Target: ~40-50% mono-acetylated product.
- Fragment Elaboration (The "Grow" Vector):
  - Path A: Reductive Amination (for hydrophobic growth)[1]
    - React 1-(1,4-diazepan-1-yl)ethanone with diverse aldehydes (aryl/heteroaryl) using $NaBH(OAc)_3$ in DCE.
  - Path B: SNAr (for heteroaryl coupling)
    - React with chloropyrimidines or chloropyridines using DIPEA in NMP at 80-100°C.[1]
  - Path C: Amide Coupling (for vector extension)
    - React with carboxylic acids using HATU/DIPEA to generate "linker" fragments.[1]

Protocol B: Biophysical Screening (STD-NMR)

Objective: To validate binding of the diazepane fragment to a target protein (e.g., Bromodomain or Kinase).[1]

Rationale: Saturation Transfer Difference (STD) NMR is the gold standard for detecting low-affinity (mM to µM) interactions typical of fragments.[1]

Workflow:

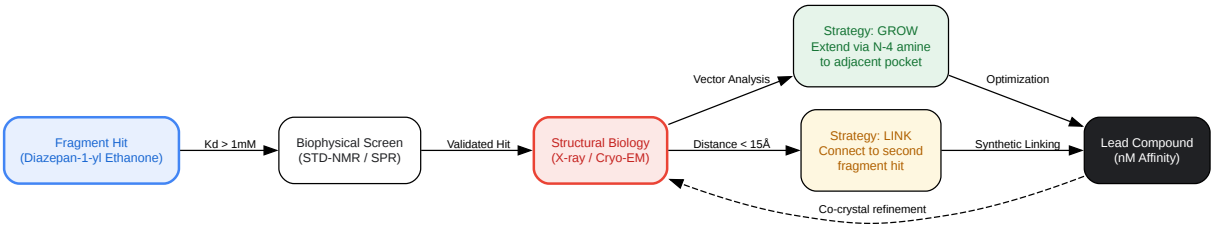
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- Sample Preparation:
  - Protein: 5–10 µM recombinant protein in deuterated buffer (PBS or Tris, pH 7.4).
  - Ligand (Fragment): 0.5–1.0 mM (100-fold excess).[1]
  - Control: Ligand only (no protein) to rule out aggregation artifacts.
- Pulse Sequence:
  - Use a standard STD sequence with a train of Gaussian pulses for saturation.
  - On-Resonance: Irradiate protein methyl region (e.g., -0.5 ppm).[1]
  - Off-Resonance: Irradiate far from spectral window (e.g., 30 ppm).[1]
- Data Analysis:
  - Subtract On-Resonance spectrum from Off-Resonance spectrum.[1]
  - Positive Hit: Signals corresponding to the diazepane protons (specifically the methylene protons adjacent to N-4) appear in the difference spectrum, indicating magnetization transfer from protein to ligand.[1]
  - Epitope Mapping: Calculate %STD for each proton to determine which part of the diazepane ring contacts the protein surface.

Strategic Elaboration: The "Grow, Merge, Link" Cycle

The diazepan-1-yl ethanone is rarely the final drug; it is the seed.[1] The following diagram illustrates how to elaborate this scaffold based on structural data.

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Figure 1: The FBDD workflow for diazepane scaffolds. The N-4 position serves as the primary "Growth" vector once the ethanone "Anchor" is validated.[1]

Case Study Applications

Application 1: GPCR Ligand Design (Histamine H3 / Dopamine D3)

Context: GPCR binding pockets often contain deep, hydrophobic crevices suitable for basic amines.[1]

- Role of Scaffold: The 1,4-diazepane ring mimics the ethylenediamine pharmacophore found in histamine but with restricted conformational entropy.[1]
- Elaboration: The ethanone group acts as a surrogate for the amide backbone often seen in peptide ligands. Replacing the acetyl group with a 4-cyanophenyl or heteroaryl group (via the N1 vector) while keeping the N4 basic often yields high-affinity antagonists.[1]

Application 2: Bromodomain Inhibition (Epigenetics)

Context: Bromodomains (BRDs) recognize acetylated lysine (KAc) residues on histones.[1]

- Role of Scaffold: The ethanone moiety (acetyl group) of 1-(1,4-diazepan-1-yl)ethanone acts as a direct acetyl-lysine mimetic.[1] The carbonyl oxygen forms a critical hydrogen bond with the conserved Asparagine residue in the BRD binding pocket.

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- Advantage: Unlike simple acetamides, the diazepane ring fills the hydrophobic "WPF shelf" region of the protein, improving selectivity over other BRD family members.

Troubleshooting & Best Practices

Issue	Probable Cause	Corrective Action
False Positives in NMR	Aggregation of fragment at high conc. (1-2 mM).	Run "solubility check" via 1D NMR. Add 0.01% Triton X-100 to buffer.[1]
Low Solubility	N-4 substitution is too lipophilic.[1]	Switch to polar vectors (e.g., sulfonyl, morpholine caps).[1]
Chemical Instability	Amide hydrolysis (rare) or oxidation.[1]	Store ethanone fragments at -20°C. Avoid strong acids during elaboration.[1]
No Crystal Structure	Fragment is too mobile in the pocket.	Attempt "Soak and Co-crystallize" with high concentrations (20-50 mM).[1] Use cryo-soaking.[1]

References

- Privileged Scaffolds in Drug Design
  - Welsch, M. E., et al. "Privileged scaffolds for library design and drug discovery." Current Opinion in Chemical Biology, 2010.
- Diazepane Synthesis & Applications
  - Majumder, S., et al. "1,4-Diazepine: A privileged scaffold in medicinal chemistry."[1] Med. [1][2][3] Res. Rev., 2021.[3][4] [1]
- Fragment-Based Drug Discovery Principles
  - Erlanson, D. A., et al. "Fragment-based drug discovery: trends and techniques."[1] Nature Reviews Drug Discovery, 2016. [1]

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- Bromodomain Inhibitors & Acetyl Mimetics
  - Filippakopoulos, P., et al. "Selective inhibition of BET bromodomains." Nature, 2010. [1]
- Biophysical Screening (STD-NMR)
  - Mayer, M., & Meyer, B. "Characterization of Ligand Binding by Saturation Transfer Difference NMR Spectroscopy." Angewandte Chemie, 1999.

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- 1. Buy 1-[4-(2,4-Dimethylbenzoyl)-1,4-diazepan-1-yl]ethanone [smolecule.com]
- 2. Privileged Structures | OpenOChem Learn [learn.openochem.org]
- 3. 1,3-Diazepine: A privileged scaffold in medicinal chemistry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]

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